

Application Note: Experimental Setup and Handling Protocols for Anhydrous Diethylvinylchlorosilane (DEVCS)

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Compound of Interest

Compound Name: Diethylvinylchlorosilane

Cat. No.: B13842395

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Executive Summary & Mechanistic Rationale

Diethylvinylchlorosilane (DEVCS, CAS: 15972-93-7)[1] is a highly reactive, bifunctional organosilicon building block widely utilized in drug development and advanced materials for introducing vinyl and diethylsilyl groups[2]. Due to the highly electrophilic nature of the silicon-chlorine bond, DEVCS is acutely sensitive to nucleophilic attack by protic solvents, particularly atmospheric moisture[3].

Causality of Anhydrous Requirements: Exposure to water triggers rapid hydrolysis, forming an unstable silanol intermediate that subsequently condenses into a siloxane dimer (e.g., divinyltetraethyldisiloxane). This reaction exothermically releases HCl [4], which poses severe inhalation hazards, compromises reagent stoichiometry, and induces rapid equipment corrosion. Consequently, all manipulations must be executed under using standard Schlenk line or glovebox techniques.

Physicochemical Properties

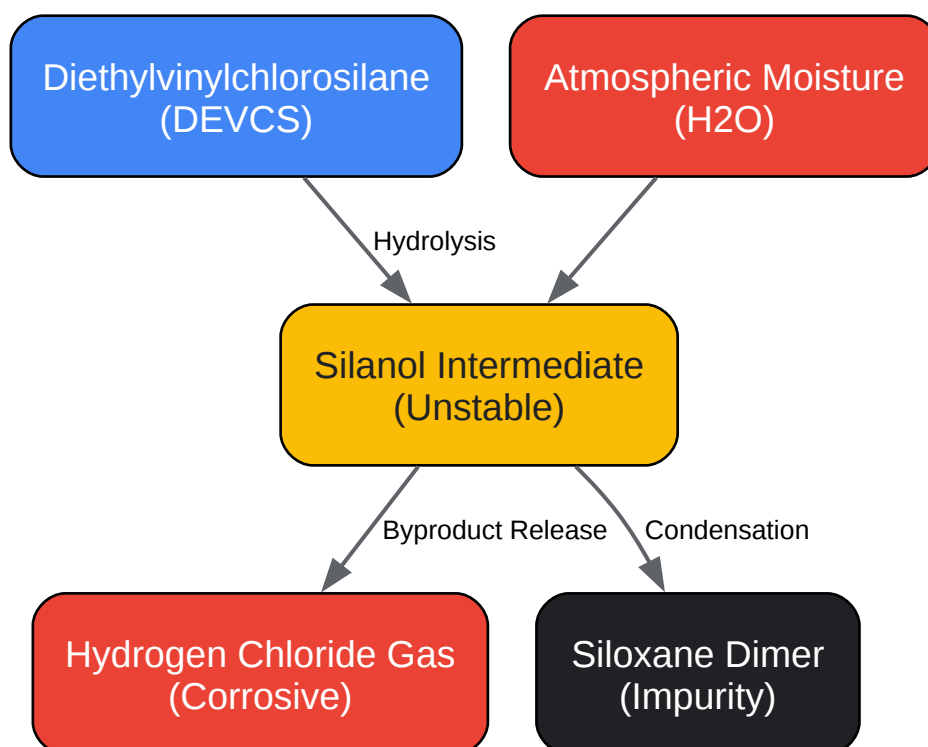
Understanding the physical parameters of DEVCS is critical for calculating pressure differentials during transfer and anticipating its behavior in the vapor phase.

Table 1: Quantitative Physicochemical Properties of **Diethylvinylchlorosilane**

Property	Value / Description
Chemical Name	Diethylvinylchlorosilane
CAS Number	15972-93-7[1]
Molecular Weight	148.71 g/mol
Appearance	Clear, colorless liquid
Boiling Point	~130 °C – 132 °C
Density	~0.90 g/mL at 25 °C
Reactivity Profile	Reacts violently with water, alcohols, and amines[3]
Storage Conditions	< 30 °C, under inert gas (Ar/N2), moisture-free[3]

Hydrolysis Degradation Pathway

The following diagram illustrates the mechanistic degradation of DEVCS when exposed to ambient moisture, emphasizing the necessity of the protocols that follow.



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Fig 1: Hydrolysis pathway of DEVCS upon moisture exposure, yielding HCl and siloxanes.

Core Principles of the Anhydrous Setup

To establish a self-validating anhydrous system, researchers must rely on a [5\[5\]](#).

- **Inert Gas Selection:** Argon is preferred over nitrogen for DEVCS transfers because it is denser than air, providing a more robust protective blanket over the liquid surface when a septum is temporarily pierced.
- **Pressure Relief:** The system must incorporate an . As DEVCS transfers require positive pressure, the bubbler acts as a critical pressure-relief valve, preventing glassware from rupturing while providing a visual validation of gas flow[5\[5\]](#).
- **Vacuum Integrity:** The vacuum pump must be protected by a [6\[6\]](#). If DEVCS vapors bypass the reaction flask, they will condense in the trap rather than degrading the pump oil, which would otherwise lead to mechanical failure and hazardous HCl exhaust[6\[6\]](#).

Experimental Protocols

Protocol A: Preparation and Validation of the Anhydrous System

Objective: Eradicate surface-bound moisture from glassware and validate the atmospheric integrity of the setup.

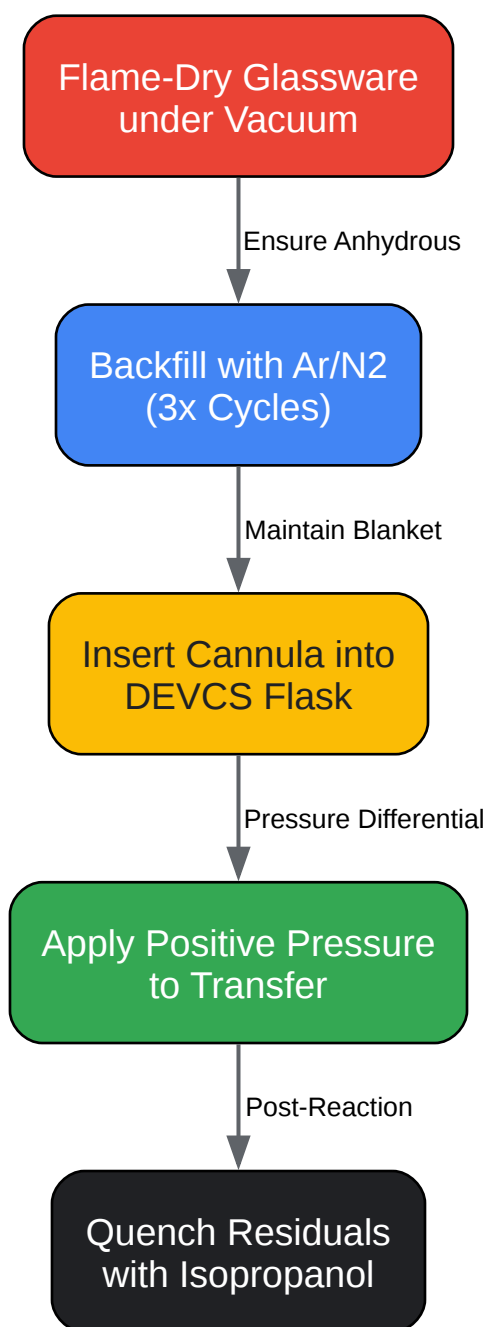
- Glassware Preparation: Dry all receiving flasks, stir bars, and septa in an oven at $>120^{\circ}\text{C}$ for a minimum of 12 hours.
- Hot Assembly: Assemble the glassware while hot. Immediately seal with rubber septa and connect to the Schlenk line via flexible, low-permeability hosing.
- Freeze-Pump-Thaw / Purge Cycles:
 - Open the flask to the vacuum manifold (<0.1 Torr) for 5 minutes.
 - Self-Validation Check: Isolate the flask from the vacuum. If the pressure gauge rises rapidly, a leak is present (likely at the septum or joint). Reseal and re-evacuate[5].
 - Slowly open the flask to the inert gas manifold until the bubbler registers positive flow[6].
 - Repeat this vacuum/gas cycle three times (the "3x Cycle").

Protocol B: Cannula Transfer of DEVCS

Objective: Transfer a precise volume of DEVCS without exposing the stock bottle or the receiving flask to air[3]. Causality: Syringes can leak highly corrosive DEVCS onto the user's hands or introduce air if the plunger is pulled too quickly. Cannula transfer relies on a , keeping the system entirely closed.

- Purge the Cannula: Insert one end of a stainless-steel double-ended needle (cannula) into the receiving flask (which is under positive Ar pressure). Allow Argon to flow through the cannula for 30 seconds to purge it.
- Insert into Reagent: Pierce the septum of the DEVCS stock bottle with the purged end of the cannula, keeping the tip above the liquid level.

- Establish Pressure Differential: Insert a vent needle (connected to a secondary bubbler) into the receiving flask to relieve pressure[\[3\]](#).
- Transfer: Lower the cannula tip in the DEVCS bottle below the liquid surface. The positive pressure from the Schlenk line in the stock bottle will push the liquid DEVCS through the cannula and into the receiving flask[\[3\]](#).
- Termination: Once the desired volume is transferred, raise the cannula tip above the liquid level in the stock bottle. Allow gas to flush the line, then remove the cannula[\[3\]](#).



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Fig 2: Step-by-step experimental workflow for the anhydrous transfer of DEVCS.

Quenching and Safety Procedures

- **Post-Reaction Quenching:** 4 containing DEVCS residues. The rapid exothermic generation of HCl can cause the flask to shatter[4]. Instead, place the flask in an ice bath and slowly add a bulky alcohol (e.g., isopropanol or tert-butanol) dropwise under a nitrogen blanket. The

alcohol reacts slower than water, safely converting the chlorosilane to an alkoxysilane while releasing HCl at a manageable rate.

- Spill Response: In the event of a spill, do not use water^[4]. Cover the spill with a dry, inert absorbent (e.g., sand or vermiculite) and sweep it into a sealed container for hazardous waste disposal. Ensure full respiratory protection (SCBA) is worn due to ambient HCl generation^[4].

References

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